

The Genesis of Megastigmanes: A Technical Guide to their Biosynthesis

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Compound of Interest

Compound Name: 6,9,10-Trihydroxy-7-megastigmen-3-one

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Abstract

Megastigmane sesquiterpenoids, a class of C13-norisoprenoids, are significant natural products contributing to the aroma and flavor of many plants, and possessing a range of biological activities. Their biosynthesis is a multi-step process originating from the oxidative cleavage of C40 carotenoids. This technical guide provides an in-depth exploration of the megastigmane biosynthetic pathway, detailing the precursor molecules, key enzymatic transformations, and subsequent modifications. It includes a summary of available quantitative data, detailed experimental protocols for studying this pathway, and visualizations of the core biochemical and experimental workflows.

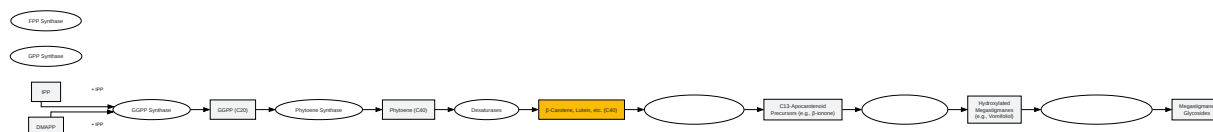
The Core Biosynthetic Pathway

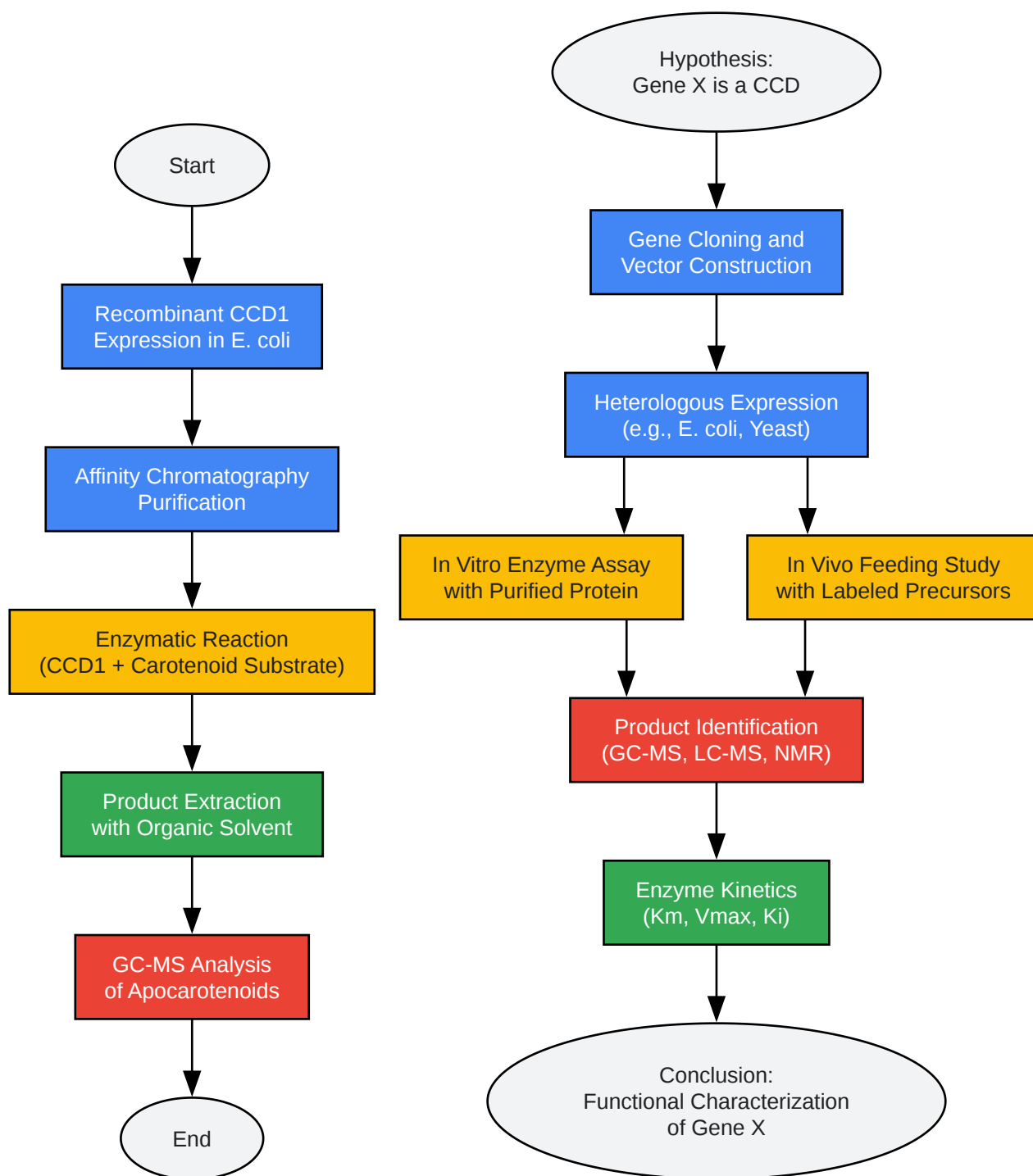
The biosynthesis of megastigmane sesquiterpenoids is initiated from the general terpenoid pathway, which provides the fundamental C5 building blocks, isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP). These are synthesized through the well-established mevalonate (MVA) and methylerythritol phosphate (MEP) pathways.

The subsequent steps leading to megastigmanes can be broadly categorized as follows:

- Carotenoid Synthesis: IPP and DMAPP are sequentially condensed to form the C40 tetraterpene backbone of carotenoids, such as β -carotene, lutein, and neoxanthin.[1]
- Oxidative Cleavage: The pivotal step is the enzymatic cleavage of the C40 carotenoid backbone by Carotenoid Cleavage Dioxygenases (CCDs). Specifically, CCD1 is known to cleave carotenoids at the 9,10 and 9',10' positions to yield C13-apocarotenoid precursors, which form the basic skeleton of megastigmanes.[2]
- Post-Cleavage Modifications: The initial C13-apocarotenoids undergo a series of enzymatic modifications, including hydroxylation, reduction, and glycosylation, to generate the vast diversity of naturally occurring megastigmanes. These reactions are primarily catalyzed by Cytochrome P450 monooxygenases (CYPs) and UDP-glycosyltransferases (UGTs).[3]

Diagram of the Megastigmane Biosynthesis Pathway





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- 3. mdpi.com [mdpi.com]
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